

A Comprehensive Technical Guide to Thermo Scientific Chemicals 3,3-Dimethyl-1-Butyne

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the specifications, applications, and handling of **3,3-Dimethyl-1-Butyne**, a key building block in organic synthesis, available from Thermo Scientific Chemicals.

Core Specifications

3,3-Dimethyl-1-Butyne, also known as tert-Butylacetylene, is a terminal alkyne widely utilized in pharmaceutical and materials science research.[1] Its properties make it a valuable reagent for introducing the sterically demanding tert-butyl group in various molecular architectures.

Chemical and Physical Properties

The fundamental properties of **3,3-Dimethyl-1-Butyne** are summarized in the table below, compiled from various sources.



Property	Value
CAS Number	917-92-0
Molecular Formula	C ₆ H ₁₀
Molecular Weight	82.14 g/mol [2][3]
Appearance	Clear, colorless liquid[1][4]
Purity (Typical)	≥97.5% (GC)[4][5]
Boiling Point	37-38 °C[1][6][7]
Melting Point	-78 °C[1][6][7]
Density	0.667 g/mL at 25 °C[6][7]
Refractive Index (n20/D)	1.3730 - 1.3750[4][7]
Solubility	Miscible with chloroform, benzene, and toluene. Immiscible with water.[1][6][8]
Storage Temperature	2-8 °C[1][7]

Safety and Handling

3,3-Dimethyl-1-Butyne is a highly flammable liquid and vapor and requires careful handling in a well-ventilated area, away from ignition sources.[1][7] It may cause skin, eye, and respiratory irritation.[6] Always consult the Safety Data Sheet (SDS) provided by Thermo Scientific Chemicals for complete safety information.

Key Applications and Experimental Protocols

The primary application of **3,3-Dimethyl-1-Butyne** in the pharmaceutical industry is as a crucial intermediate in the synthesis of the antifungal drug Terbinafine.[1][8] It is also used in the preparation of other organic compounds, such as 2,2,7,7-tetramethyl-octa-3,5-diyne and in hydroboration reactions.[6][8]

Synthesis of Terbinafine Intermediate



The synthesis of a key precursor for Terbinafine involves the reaction of **3,3-Dimethyl-1-Butyne** with acrolein or a related electrophile. The following is a representative, multi-step protocol synthesized from patent literature.

Disclaimer: This protocol is for informational purposes only and should be adapted and optimized by qualified personnel in a laboratory setting.

Objective: To synthesize 6,6-dimethyl-1-hepten-4-yn-3-ol, a precursor to Terbinafine.

Materials:

- 3,3-Dimethyl-1-Butyne (Thermo Scientific Chemicals)
- n-Butyl lithium in hexane
- Acrolein
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (for quenching)
- Organic solvent for extraction (e.g., diethyl ether)
- Saturated sodium bicarbonate solution
- Brine
- · Anhydrous magnesium sulfate

Procedure:

- Lithiation of **3,3-Dimethyl-1-Butyne**:
 - In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon),
 dissolve 3,3-Dimethyl-1-Butyne in anhydrous THF.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add an equimolar amount of n-butyl lithium in hexane to the stirred solution.



- Allow the reaction to stir for 30-60 minutes at 0 °C to ensure complete formation of the lithium acetylide.
- Reaction with Acrolein:
 - In a separate flask, prepare a solution of acrolein in anhydrous THF.
 - Cool the lithium acetylide solution to -78 °C (dry ice/acetone bath).
 - Slowly add the acrolein solution to the lithium acetylide suspension.
 - Monitor the reaction by thin-layer chromatography (TLC).
 - Once the reaction is complete, quench by slowly adding a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.
- Work-up and Purification:
 - Allow the mixture to warm to room temperature.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether).
 - Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - The crude product, 6,6-dimethyl-1-hepten-4-yn-3-ol, can be purified by vacuum distillation.

Generalized Hydroboration-Oxidation Protocol

3,3-Dimethyl-1-Butyne can undergo hydroboration-oxidation to yield an aldehyde. The following is a generalized protocol.

Objective: To synthesize 3,3-dimethylbutanal via hydroboration-oxidation of **3,3-Dimethyl-1-Butyne**.



Materials:

- 3,3-Dimethyl-1-Butyne (Thermo Scientific Chemicals)
- A sterically hindered borane reagent (e.g., disiamylborane or 9-BBN) to prevent double addition.
- Tetrahydrofuran (THF), anhydrous
- Sodium hydroxide solution (e.g., 3M)
- Hydrogen peroxide (30% solution)

Procedure:

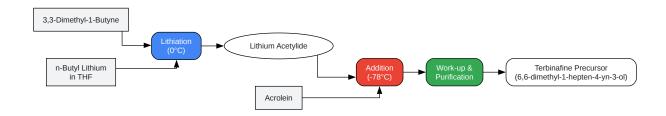
- · Hydroboration:
 - In a flame-dried flask under an inert atmosphere, dissolve 3,3-Dimethyl-1-Butyne in anhydrous THF.
 - Cool the solution to 0 °C.
 - Slowly add a solution of the borane reagent in THF.
 - Allow the reaction to warm to room temperature and stir for several hours.
- Oxidation:
 - Cool the reaction mixture back to 0 °C.
 - Carefully and sequentially add the sodium hydroxide solution followed by the slow,
 dropwise addition of hydrogen peroxide. Caution: This reaction is exothermic.
 - Stir the mixture at room temperature for a few hours.
- Work-up and Purification:
 - Extract the product with an appropriate organic solvent.



- Wash the combined organic layers with water and brine.
- Dry the organic layer and remove the solvent under reduced pressure.
- The resulting aldehyde can be purified by distillation.

Visualizing Workflows and Pathways Synthesis of Terbinafine Precursor

The following diagram illustrates the key steps in the synthesis of the Terbinafine precursor from **3,3-Dimethyl-1-Butyne**.



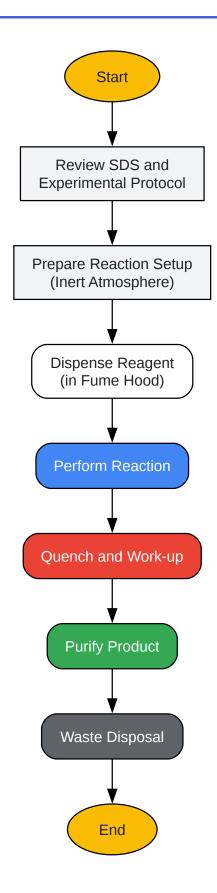
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Caption: Synthetic pathway for a Terbinafine precursor.

General Experimental Workflow

This diagram outlines a general workflow for handling and using a flammable liquid reagent like **3,3-Dimethyl-1-Butyne** in a research setting.





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Caption: General workflow for handling **3,3-Dimethyl-1-Butyne**.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Thermo Scientific Chemicals 3,3-Dimethyl-1-Butyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043207#thermo-scientific-chemicals-3-3-dimethyl-1-butyne-specifications]

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